

AZ6102 Technical Support Center: Troubleshooting Solubility

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Compound of Interest

Compound Name: AZ6102

Cat. No.: B605734

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This technical support center provides guidance for researchers, scientists, and drug development professionals encountering solubility challenges with **AZ6102**, a potent Tankyrase (TNKS) 1/2 inhibitor. Below are troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **AZ6102**?

A1: Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for preparing high-concentration stock solutions of **AZ6102**.^{[1][2][3][4]} It is soluble in DMSO up to 85 mg/mL (198.35 mM).^[3] For optimal results, it is crucial to use fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.^{[2][3]}

Q2: My **AZ6102** is not fully dissolving in DMSO, or it precipitated out of solution. What should I do?

A2: If you experience difficulty dissolving **AZ6102** or notice precipitation, gentle heating and/or sonication can aid dissolution.^[2] Heating the solution to 37°C or using an ultrasonic bath can help overcome solubility barriers.^[1] Ensure your DMSO is not old or exposed to moisture, as this is a common cause of reduced solubility.^[3]

Q3: Can I dissolve **AZ6102** directly in aqueous buffers like PBS?

A3: **AZ6102** is practically insoluble in water and ethanol.[3] Direct dissolution in aqueous buffers like PBS is not recommended. For cell-based assays, a common practice is to first prepare a high-concentration stock solution in DMSO and then dilute it to the final working concentration in your cell culture medium. A mixture of DMF and PBS (pH 7.2) at a 1:2 ratio has been reported to solubilize **AZ6102** at 0.3 mg/mL.[1][5]

Q4: What are the storage recommendations for **AZ6102** stock solutions?

A4: Aliquot your stock solution to avoid repeated freeze-thaw cycles. For long-term storage, solutions in DMSO can be stored at -80°C for up to a year or at -20°C for up to one month.[1][3]

Solubility Data

The following table summarizes the reported solubility of **AZ6102** in various solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	85	198.35	Fresh, anhydrous DMSO is recommended.[3] Ultrasonic assistance may be needed.[2]
DMSO	25	58.34	Requires sonication. [2]
DMSO	21.43	50	
DMSO	10		
DMF	15		
DMF:PBS (pH 7.2) (1:2)	0.3		
Water	Insoluble		
Ethanol	Insoluble		

In Vivo Formulations

For animal studies, several formulations have been developed to improve the bioavailability of **AZ6102**.

Protocol	Formulation	Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.83 mM)[2]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (5.83 mM)[2]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.83 mM)[2]
4	SBECD as an excipient at pH 4	20 mg/mL[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AZ6102** Stock Solution in DMSO

Materials:

- **AZ6102** powder (M.Wt: 428.53)
- Anhydrous DMSO
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile microcentrifuge tubes

Procedure:

- Calculate the mass of **AZ6102** required. For 1 mL of a 10 mM solution, you will need 4.285 mg of **AZ6102**.

- Weigh the calculated amount of **AZ6102** powder and place it in a sterile microcentrifuge tube.
- Add the corresponding volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes, or gently warm the solution to 37°C.
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 1 year).^{[1][3]}

Protocol 2: Preparation of an In Vivo Formulation (using PEG300 and Tween-80)

Materials:

- **AZ6102**
- DMSO
- PEG300
- Tween-80
- Saline solution
- Sterile tubes

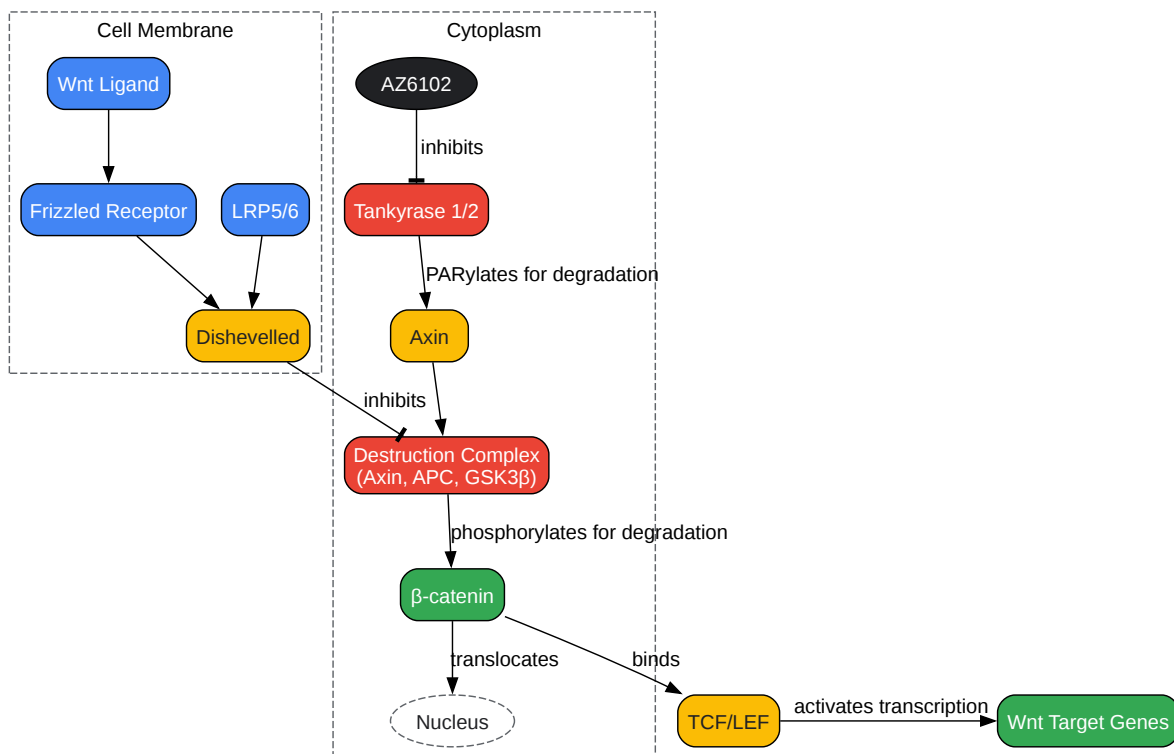
Procedure:

- Prepare a concentrated stock solution of **AZ6102** in DMSO (e.g., 25 mg/mL).

- In a sterile tube, add the solvents sequentially in the following order: 10% DMSO (from your stock), 40% PEG300, 5% Tween-80, and 45% Saline.^[2]
- For example, to prepare 1 mL of the final formulation:
 - Add 100 µL of a 25 mg/mL **AZ6102** in DMSO stock solution.
 - Add 400 µL of PEG300 and mix until the solution is clear.
 - Add 50 µL of Tween-80 and mix thoroughly.
 - Add 450 µL of saline to reach a final volume of 1 mL.
- This protocol should yield a clear solution with a final **AZ6102** concentration of ≥ 2.5 mg/mL.
^[2] The mixed solution should be used immediately for optimal results.^[3]

Visualizations

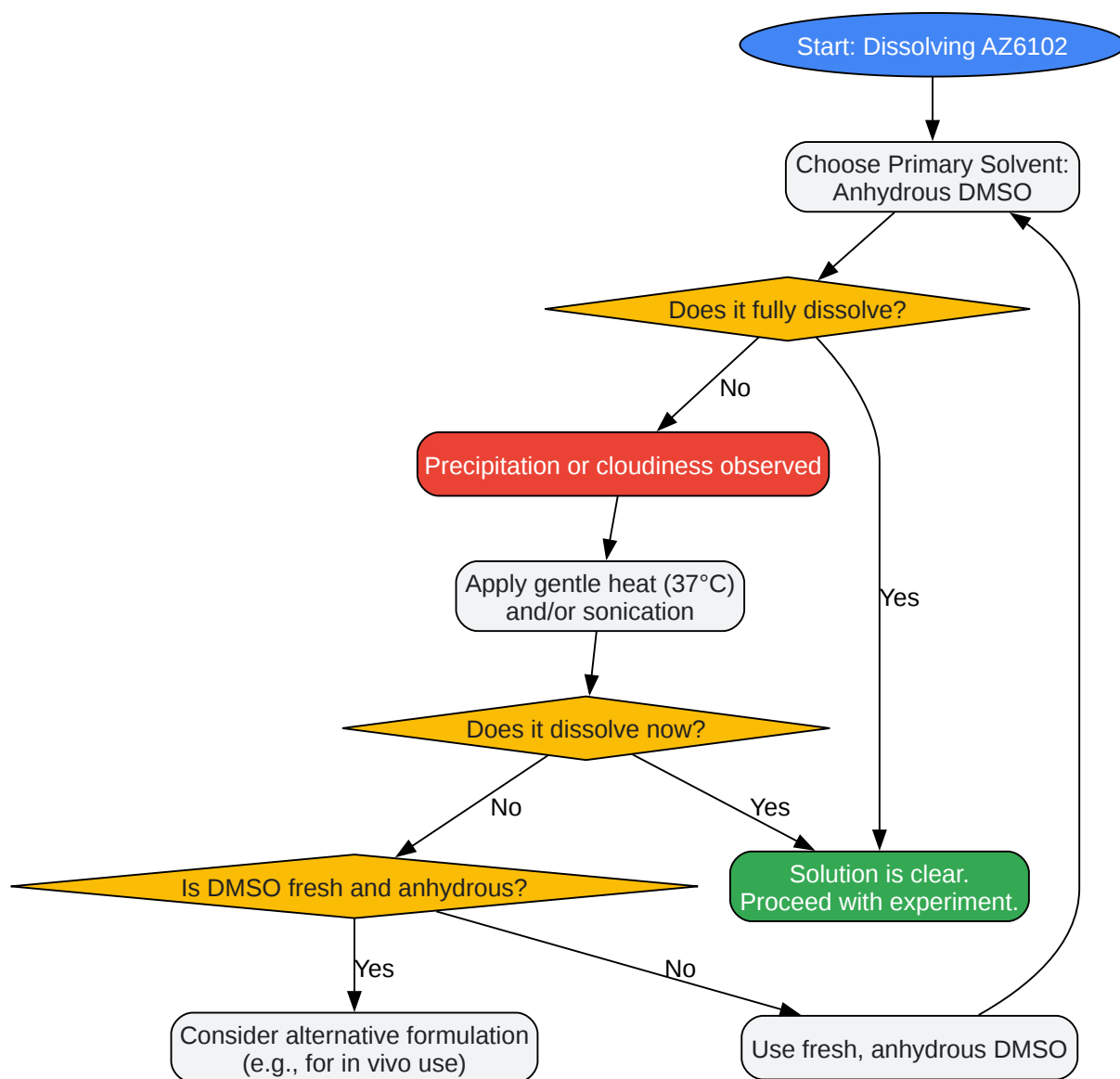
AZ6102 Mechanism of Action in the Wnt Signaling Pathway



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Caption: **AZ6102** inhibits Tankyrase, stabilizing Axin and promoting β -catenin degradation.

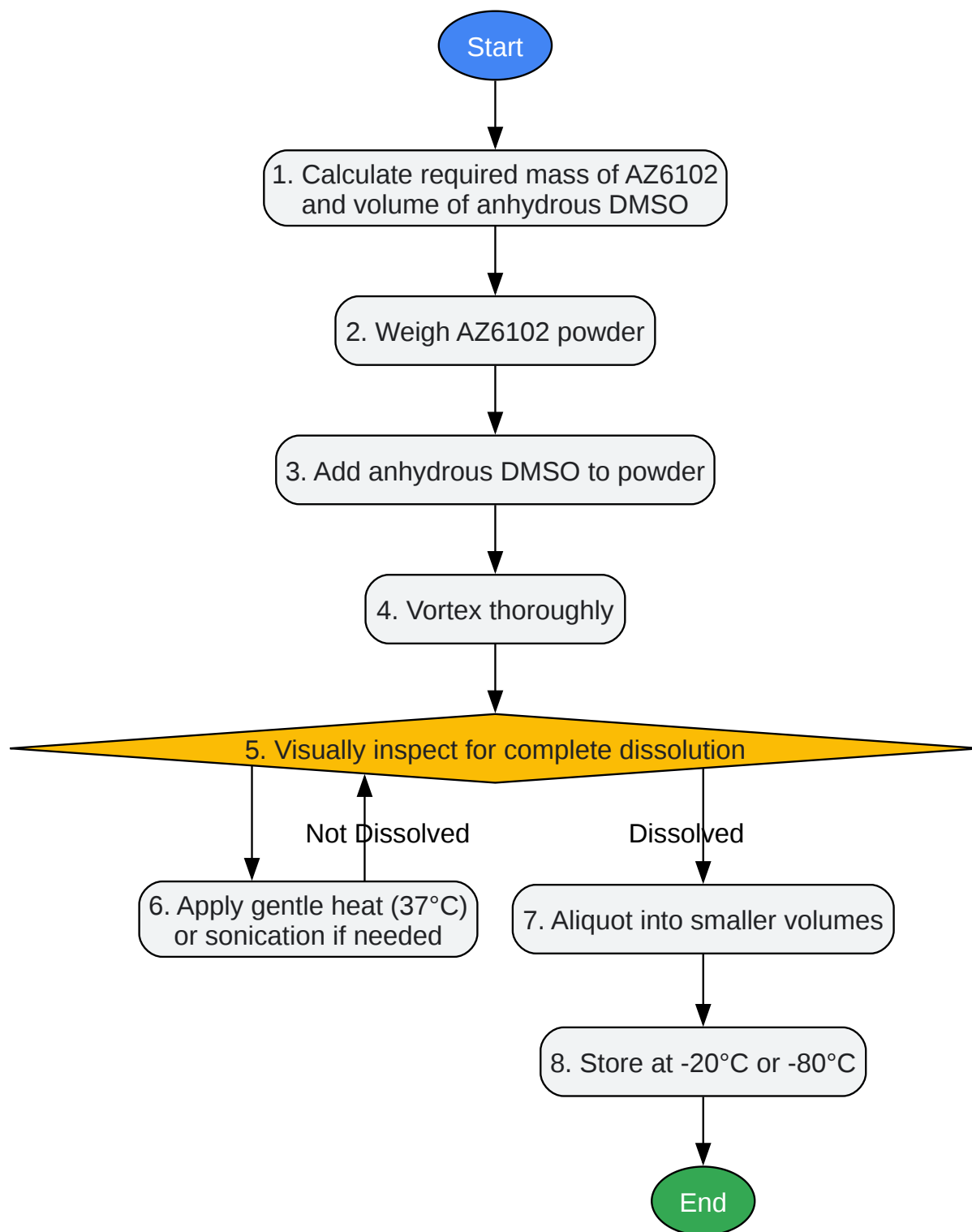
AZ6102 Solubility Troubleshooting Workflow



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Caption: A step-by-step guide to troubleshooting common **AZ6102** solubility issues.

Experimental Workflow for Preparing AZ6102 Stock Solution



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Caption: Workflow for the preparation of a concentrated **AZ6102** stock solution.

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